

Utilizing NF110 in RNA Immunoprecipitation (RIP) Assays: Application Notes and Protocols

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Compound of Interest

Compound Name: NF110
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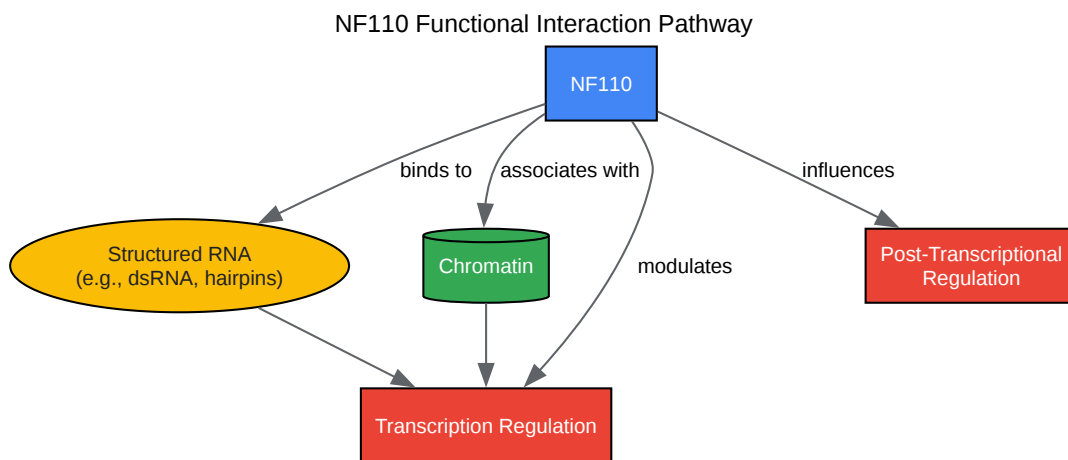
For Researchers, Scientists, and Drug Development Professionals

Introduction

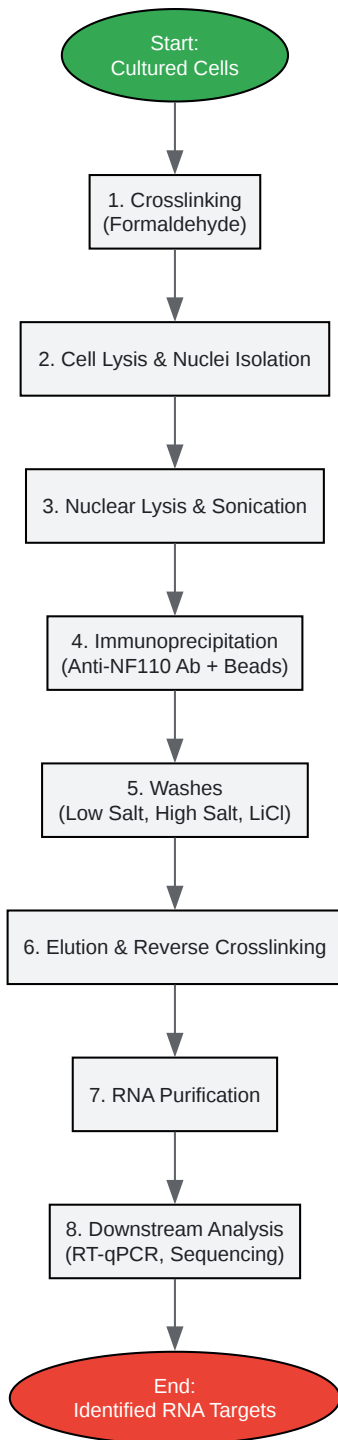
Nuclear Factor 110 (**NF110**), a member of the NF90 family of double-stranded RNA-binding proteins (dsRBPs), plays a crucial role in the regulation of gene expression.[1][2] As a C-terminally extended isoform of the NF90 protein, **NF110** is predominantly found in the nucleus and is tightly associated with chromatin.[1][2] Its function is intrinsically linked to its ability to bind structured RNA molecules, thereby influencing various cellular processes. RNA Immunoprecipitation (RIP) is a powerful antibody-based technique used to isolate an RNA-binding protein (RBP) in complex with its interacting RNAs. This allows for the identification and quantification of the RNA targets of a specific RBP, providing valuable insights into its regulatory networks. These application notes provide a detailed protocol for performing a RIP assay using an antibody targeting **NF110**, followed by high-throughput sequencing (RIP-seq) to identify its RNA interactome.

Signaling Pathways and Functional Relationships

NF110 is involved in multiple steps of gene expression, from transcription to post-transcriptional modifications. Its interaction with RNA is a key aspect of its function. The following diagram illustrates the central role of **NF110** in binding to RNA and influencing downstream cellular processes.



NF110 RIP-seq Experimental Workflow



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References

- [1. NF45 and NF90/NF110 coordinately regulate ESC pluripotency and differentiation - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [2. NF45 and NF90/NF110 coordinately regulate ESC pluripotency and differentiation - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
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